

An In-depth Technical Guide to the Physical Properties of Dibenzyl Malonate

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Compound of Interest

Compound Name: *Dibenzyl malonate*

Cat. No.: *B149394*

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This guide provides a detailed overview of the key physical properties of **dibenzyl malonate**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. The information is presented in a clear, structured format, including experimental methodologies and a logical workflow diagram relevant to its application.

Physical Properties of Dibenzyl Malonate

Dibenzyl malonate is a diester of malonic acid and is commonly used as a reagent in organic synthesis. Its physical characteristics are crucial for its handling, reaction setup, and purification.

Data Summary

The following table summarizes the key physical properties of **dibenzyl malonate**.

Physical Property	Value	Conditions
Boiling Point	188 °C	at 0.2 mmHg[1][2][3]
Density	1.137 g/mL	at 25 °C[1][2][3]

Experimental Protocols for Property Determination

While specific experimental data for the determination of **dibenzyl malonate**'s properties are not detailed in the available literature, the following are standard and widely accepted methods for determining the boiling point and density of high-boiling point liquids like **dibenzyl malonate**.

1. Determination of Boiling Point via Vacuum Distillation

Given its high boiling point at atmospheric pressure, the boiling point of **dibenzyl malonate** is determined under reduced pressure to prevent decomposition.

- Apparatus: A distillation apparatus is assembled, consisting of a round-bottom flask, a Claisen adapter, a thermometer, a condenser, a receiving flask, and a vacuum pump with a manometer.
- Procedure:
 - A sample of **dibenzyl malonate** is placed in the round-bottom flask along with boiling chips or a magnetic stir bar.
 - The apparatus is securely clamped and connected to a vacuum source.
 - The system is evacuated to the desired pressure (e.g., 0.2 mmHg), which is monitored by the manometer.
 - The flask is heated gently.
 - The temperature is recorded when the liquid begins to boil and the vapor phase temperature stabilizes as the distillate is collected in the receiving flask. This stable temperature is the boiling point at that specific pressure.^{[4][5][6]}

2. Determination of Density using a Pycnometer

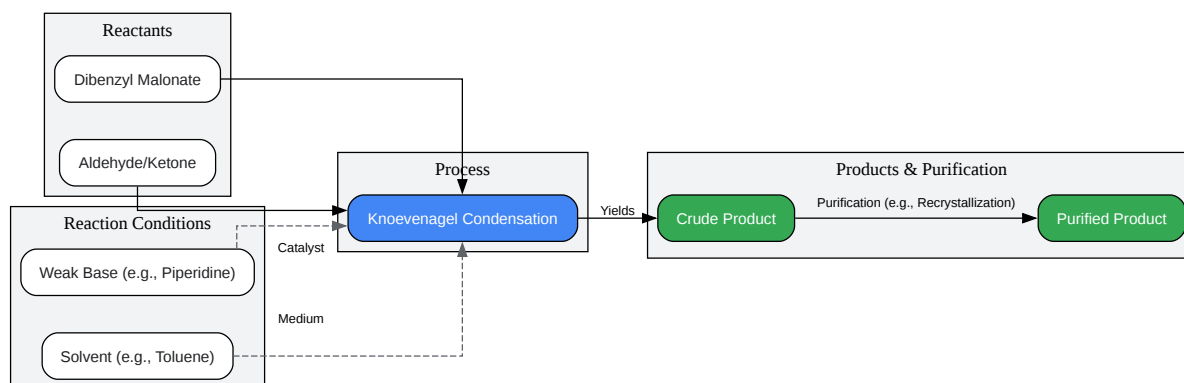
A pycnometer is a flask with a specific, accurately known volume, used to determine the density of a liquid with high precision.^[7]

- Apparatus: A pycnometer (a small glass flask with a ground-glass stopper containing a capillary tube), an analytical balance.

- Procedure:
 - The empty, clean, and dry pycnometer is weighed accurately.^[7]
 - The pycnometer is filled with **dibenzyl malonate**, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off.
 - The filled pycnometer is weighed again.^[7]
 - The temperature of the liquid is recorded.
 - The density is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.^{[8][9][10][11]}

Application in Organic Synthesis: A Workflow Example

Dibenzyl malonate is a valuable reagent in organic synthesis, often utilized in reactions such as the Knoevenagel condensation.^[1] The following diagram illustrates a generalized workflow for such a reaction.



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Caption: Workflow of a Knoevenagel condensation using **dibenzyl malonate**.

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